

Application Notes and Protocols for Western Blot Analysis of ChemR23 Downstream Signaling

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Compound of Interest

Compound Name: *ChemR23-IN-3*

Cat. No.: *B10827955*

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Introduction

ChemR23, also known as chemokine-like receptor 1 (CMKLR1), is a G protein-coupled receptor (GPCR) that plays a crucial role in both inflammatory and anti-inflammatory processes.^{[1][2]} Its activation by ligands such as chemerin and the lipid mediator Resolvin E1 (RvE1) triggers a cascade of intracellular signaling events that are pivotal in various physiological and pathological conditions.^{[3][4]} Understanding the downstream signaling of ChemR23 is critical for elucidating its biological functions and for the development of novel therapeutics targeting this receptor. This document provides a detailed protocol for the investigation of key ChemR23 downstream signaling pathways—specifically the ERK1/2, Akt, and NF-κB pathways—using Western blot analysis.

ChemR23 Downstream Signaling Pathways

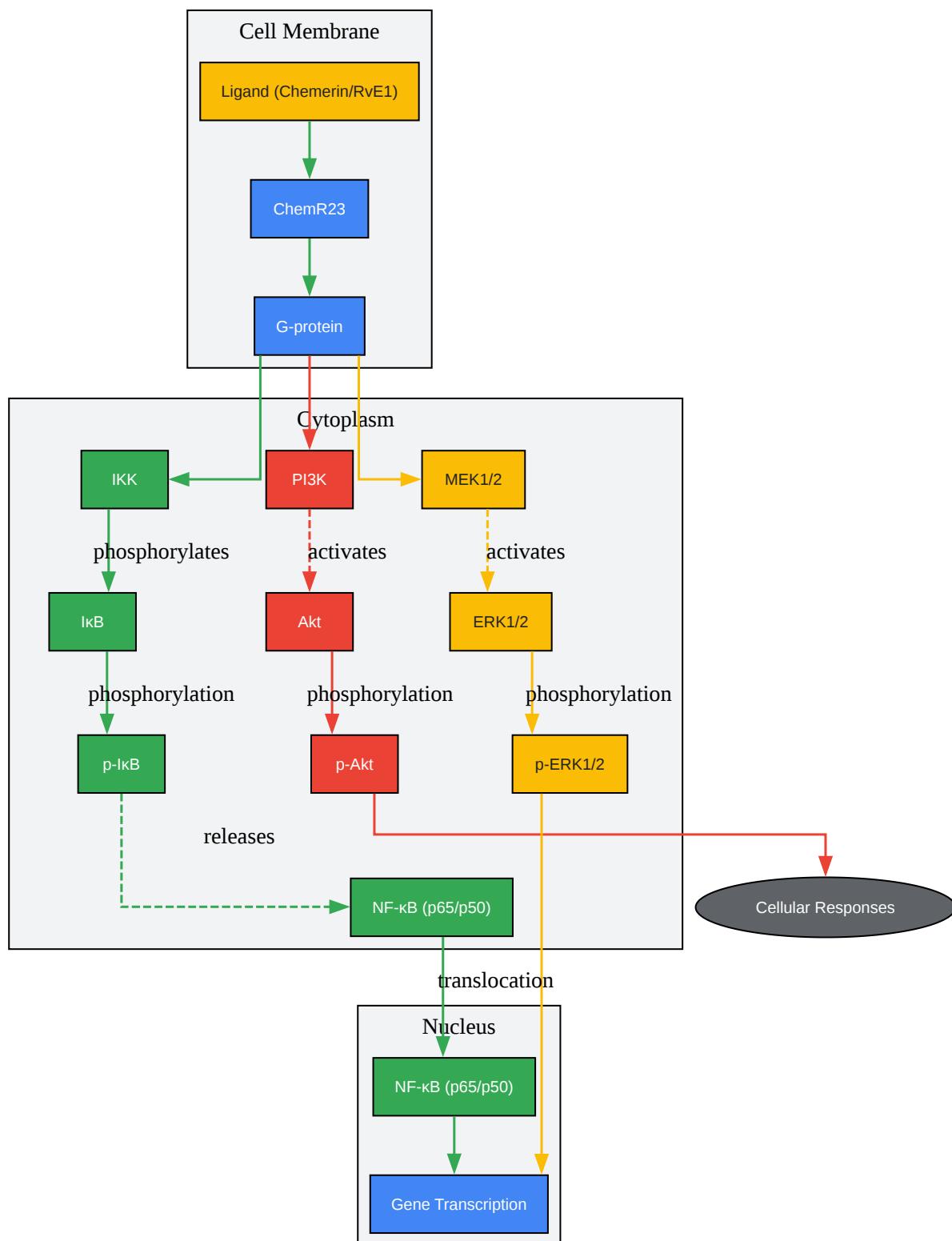
Upon ligand binding, ChemR23 activates intracellular signaling cascades that regulate a multitude of cellular processes. The primary signaling pathways implicated in ChemR23 function include:

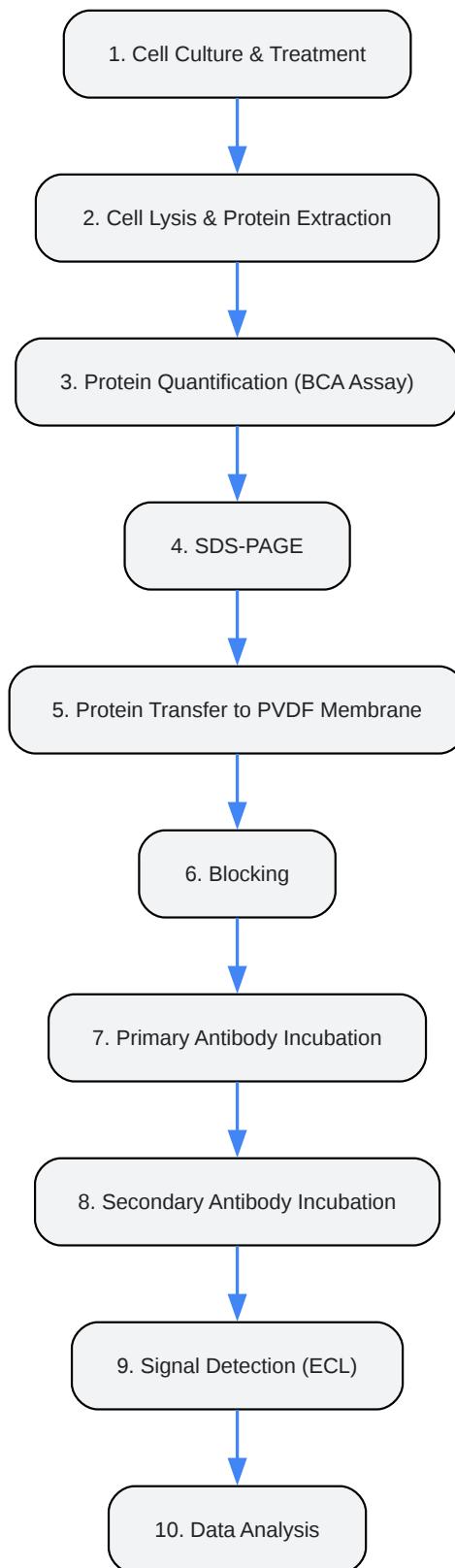
- MAPK/ERK Pathway: Chemerin binding to ChemR23 can lead to the phosphorylation and activation of p44/42 Mitogen-Activated Protein Kinases (MAPKs), also known as ERK1/2.^[5]

This pathway is often associated with cell proliferation, differentiation, and survival.

- PI3K/Akt Pathway: The activation of ChemR23 has also been shown to induce the phosphorylation of Akt, a key component of the PI3K/Akt pathway.[\[5\]](#)[\[6\]](#) This pathway is central to cell survival, growth, and metabolism.
- NF-κB Pathway: ChemR23 activation can also modulate the NF-κB signaling pathway.[\[3\]](#)[\[7\]](#) This pathway is a critical regulator of inflammatory responses, immunity, and cell survival. Activation typically involves the phosphorylation and subsequent degradation of the inhibitor of κB (IκB), allowing the p65 subunit of NF-κB to translocate to the nucleus and activate gene transcription.[\[8\]](#)[\[9\]](#)

Below is a diagram illustrating the key downstream signaling pathways of ChemR23.



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